

Technical Support Center: 3-Methyl-2-pentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-2-pentanone

Cat. No.: B1360105

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **3-Methyl-2-pentanone**.

Frequently Asked Questions (FAQs)

Q1: What are the primary physical and chemical properties of **3-Methyl-2-pentanone**?

A1: **3-Methyl-2-pentanone**, also known as methyl sec-butyl ketone, is a colorless liquid with a peppermint-like odor.^[1] It is highly flammable.^{[2][3][4]} Key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol ^[4]
Boiling Point	118 °C at 760 mmHg ^[5]
Melting Point	-66 °C ^[5]
Flash Point	12 °C (53.6 °F) ^[5]
Density	0.815 g/mL at 25 °C
Solubility in Water	2.26 wt % at 20 °C ^[1]

Q2: What are the recommended storage conditions for **3-Methyl-2-pentanone**?

A2: To ensure its stability, **3-Methyl-2-pentanone** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[3][6] The storage area should be a designated flammables area, away from heat, sparks, open flames, and other ignition sources.[3][5] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2][6] For long-term storage, refrigeration at 2-8°C is recommended.[7]

Q3: Is **3-Methyl-2-pentanone** stable under normal laboratory conditions?

A3: Yes, **3-Methyl-2-pentanone** is stable under recommended storage conditions.[2][6] However, it is a highly flammable liquid and its vapors can form explosive mixtures with air.[2]

Q4: What materials are incompatible with **3-Methyl-2-pentanone**?

A4: **3-Methyl-2-pentanone** is incompatible with strong oxidizing agents, reducing agents, and strong bases.[2][6] Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide

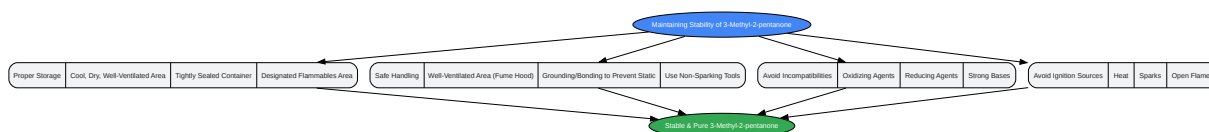
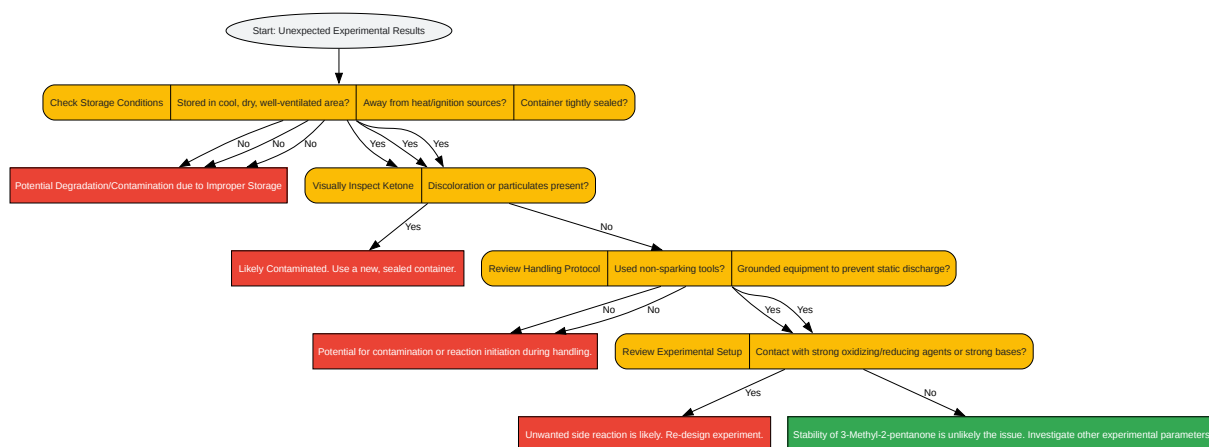
Q5: My experiment involving **3-Methyl-2-pentanone** has yielded unexpected results or failed. Could the stability of the ketone be a factor?

A5: While **3-Methyl-2-pentanone** is generally stable, improper handling or storage can affect its purity and reactivity. Consider the following troubleshooting steps:

- **Verify Storage Conditions:** Confirm that the ketone has been stored according to the recommended guidelines (cool, dry, well-ventilated, away from ignition sources and incompatible materials).
- **Check for Contamination:** Visually inspect the solution for any discoloration or particulate matter. If contamination is suspected, it is best to use a fresh, unopened container of the solvent.
- **Review Handling Procedures:** Ensure that only non-sparking tools and explosion-proof equipment were used when handling the ketone, especially when transferring large volumes. [3] Static discharge should be prevented by grounding and bonding containers and receiving equipment.[3][5]

- Assess for Incompatibilities: Double-check your experimental protocol to ensure that **3-Methyl-2-pentanone** did not come into contact with incompatible materials such as strong oxidizing agents, reducing agents, or strong bases.[\[2\]](#)[\[6\]](#)

The following workflow can help diagnose if the stability of **3-Methyl-2-pentanone** is the root cause of your experimental issue.



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- To cite this document: BenchChem. [Technical Support Center: 3-Methyl-2-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360105#stability-and-storage-of-3-methyl-2-pentanone]

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